

(Rac)-BRD0705: A Technical Guide to a Paralog-Selective GSK3 α Inhibitor

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Compound of Interest

Compound Name: (Rac)-BRD0705

Cat. No.: B15619945

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(Rac)-BRD0705 is a racemic mixture containing BRD0705, a potent and selective inhibitor of Glycogen Synthase Kinase 3 α (GSK3 α). This technical guide provides an in-depth overview of its structure, properties, and associated experimental protocols for researchers in drug development and related scientific fields.

Core Properties and Structure

(Rac)-BRD0705 is the less active racemic form of BRD0705. The active (S)-enantiomer, BRD0705, is a potent, orally active, and paralog-selective inhibitor of GSK3 α .^{[1][2]} It was developed through a rational, structure-based design approach that exploits an aspartate-to-glutamate "switch" in the kinase hinge-binding domain of GSK3 α versus GSK3 β , allowing for its remarkable selectivity.^[3]

Chemical Structure:

- IUPAC Name: (4S)-4-ethyl-7,7-dimethyl-4-phenyl-1,2,4,6,7,8-hexahydro-5H-pyrazolo[3,4-b]quinolin-5-one^[4]
- Molecular Formula: C₂₀H₂₃N₃O^{[5][6]}

- Molecular Weight: 321.4 g/mol [5][7]
- CAS Number for **(Rac)-BRD0705**: 1597440-03-3[5]
- CAS Number for BRD0705: 2056261-41-5[2][6]
- SMILES: CCC1(C2=CN(C2=NC2=C1C(=O)CC(C)(C)C2)c1ccccc1[5]

Quantitative Data

The inhibitory activity and selectivity of BRD0705 have been characterized through various in vitro assays. The following tables summarize the key quantitative data.

Parameter	Value	Target	Assay Type	Reference
IC ₅₀	66 nM	GSK3α	Cell-free assay	[7][8][9]
IC ₅₀	515 nM	GSK3β	Cell-free assay	[7][8][9]
K _d	4.8 μM	GSK3α	Cell-free assay	[8][9]
Selectivity	~8-fold	GSK3α vs. GSK3β	Cell-free assay	[1][2][8]

Table 1: Potency and Selectivity of BRD0705 against GSK3 isoforms.

BRD0705 has demonstrated high selectivity for GSK3α over a broad panel of other kinases.

Kinase	IC ₅₀ (μM)	Fold Selectivity vs. GSK3α	Reference
CDK2	6.87	87	[8][10][11]
CDK3	9.74	123	[8][10][11]
CDK5	9.20	116	[8][10][11]

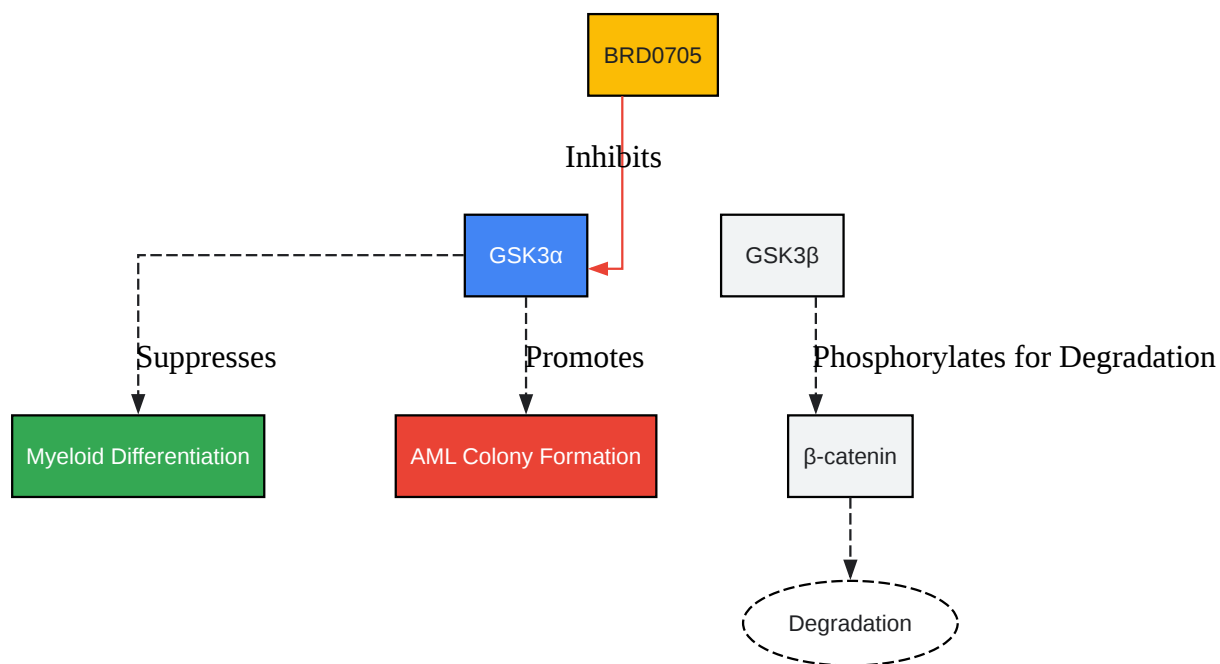
Table 2: Selectivity of BRD0705 against other kinases.

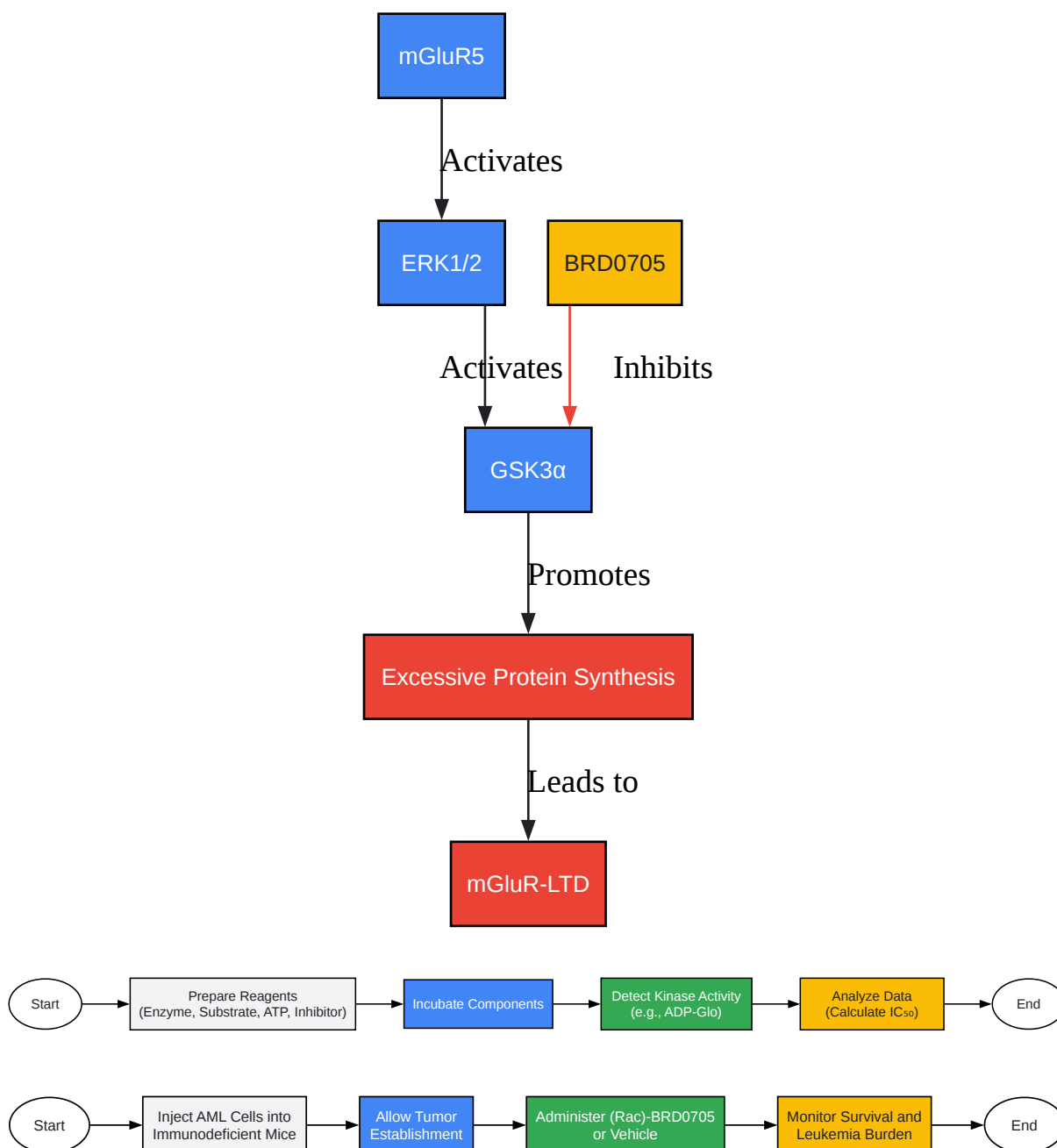
Signaling Pathways and Mechanism of Action

BRD0705 exerts its effects by selectively inhibiting the kinase activity of GSK3 α . This has different consequences depending on the cellular context, most notably in Acute Myeloid Leukemia (AML) and Fragile X Syndrome.

Role in Acute Myeloid Leukemia (AML)

In AML, GSK3 α has been identified as a therapeutic target that promotes differentiation.^[12] Unlike dual GSK3 α/β inhibitors, the selective inhibition of GSK3 α by BRD0705 induces myeloid differentiation and impairs colony formation in AML cells without causing the stabilization of β -catenin.^{[3][7][12]} This is a critical advantage, as β -catenin stabilization is associated with the self-renewal of leukemia-initiating cells and is a potential mechanism for toxicity.^{[12][13]}





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- To cite this document: BenchChem. [(Rac)-BRD0705: A Technical Guide to a Paralog-Selective GSK3 α Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15619945/docs#rac-brd0705-a-technical-guide-to-a-paralog-selective-gsk3-inhibitor\]](https://www.benchchem.com/product/b15619945/docs#rac-brd0705-a-technical-guide-to-a-paralog-selective-gsk3-inhibitor)

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